

CAS number and molecular formula of 2,3-dichloropentane

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Compound of Interest

Compound Name: 2,3-Dichloropentane

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An In-depth Technical Guide to 2,3-Dichloropentane

For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a comprehensive overview of **2,3-dichloropentane**, a halogenated alkane with the chemical formula C₅H₁₀Cl₂. While not a compound typically associated with intricate biological signaling pathways, its significance lies in its utility as a model for understanding fundamental principles of stereochemistry and as a potential intermediate in organic synthesis. This document will delve into its chemical and physical properties, synthesis, and stereochemical complexity, presenting data in a clear and accessible format for laboratory and research applications.

Chemical and Physical Properties

2,3-Dichloropentane is a colorless liquid that is insoluble in water. Its key physical and chemical properties are summarized in the table below for easy reference.



Property	Value	Source
CAS Number	600-11-3	[1]
Molecular Formula	C5H10Cl2	[2][3][4][5]
Molecular Weight	141.04 g/mol	[3][4]
Melting Point	-77.3 °C	[4]
Boiling Point	143 °C	[4]
Density	1.0789 g/cm³ at 20 °C	[4]

Synthesis of 2,3-Dichloropentane

The primary route for the synthesis of **2,3-dichloropentane** is the electrophilic addition of chlorine (Cl₂) to pent-2-ene. This reaction proceeds through a cyclic chloronium ion intermediate, which is subsequently attacked by a chloride ion.

Experimental Protocol: Chlorination of Pent-2-ene

The following is a representative protocol for the synthesis of **2,3-dichloropentane**.

Materials:

- · Pent-2-ene
- Chlorine (Cl₂) gas or a solution of chlorine in an inert solvent (e.g., dichloromethane)
- Inert solvent (e.g., dichloromethane or carbon tetrachloride)
- Anhydrous sodium sulfate
- Round-bottom flask
- Gas inlet tube
- Stirring apparatus



- Ice bath
- Separatory funnel
- Distillation apparatus

Procedure:

- In a round-bottom flask, dissolve pent-2-ene in an equal volume of an inert solvent, such as dichloromethane.
- Cool the flask in an ice bath to maintain a low temperature during the reaction.
- Slowly bubble chlorine gas through the stirred solution. Alternatively, add a solution of chlorine in the inert solvent dropwise. The reaction is typically exothermic, and the rate of addition should be controlled to keep the temperature low.
- Continue the addition of chlorine until the characteristic yellow-green color of chlorine persists, indicating that the reaction is complete.
- Allow the reaction mixture to warm to room temperature.
- Wash the reaction mixture with a dilute aqueous solution of sodium thiosulfate to remove any
 excess chlorine, followed by a wash with water.
- Dry the organic layer over anhydrous sodium sulfate.
- Filter to remove the drying agent.
- The solvent can be removed by simple distillation. The resulting crude **2,3-dichloropentane** can be purified by fractional distillation.

Stereochemistry

2,3-Dichloropentane is a molecule of significant stereochemical interest due to the presence of two chiral centers at carbons 2 and 3. This gives rise to a maximum of $2^2 = 4$ possible stereoisomers. These stereoisomers consist of a pair of enantiomers and a meso compound.

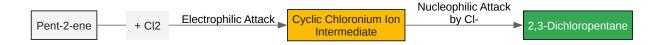


- Enantiomers: These are non-superimposable mirror images of each other and are optically active.
- Meso Compound: This stereoisomer possesses an internal plane of symmetry and is, therefore, optically inactive, despite having chiral centers.

The formation of these different stereoisomers is a direct consequence of the reaction mechanism, specifically the anti-addition of the two chlorine atoms across the double bond of pent-2-ene.

Logical Workflow of Synthesis

The synthesis of **2,3-dichloropentane** from pent-2-ene can be visualized as a straightforward logical progression from reactant to product via an intermediate.



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Caption: Synthesis pathway of **2,3-dichloropentane**.

Conclusion

This technical guide has provided essential information regarding **2,3-dichloropentane** for a scientific audience. The data on its physical and chemical properties, a detailed synthesis protocol, and an explanation of its stereochemistry offer a solid foundation for researchers and professionals. The provided synthesis workflow visually encapsulates the key transformation in its preparation. While not directly implicated in drug development through signaling pathway interactions, its study provides valuable insights into the principles of organic reactions and stereoisomerism.

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